

H-DL-Glu(Ome)-OMe.HCl CAS number 13515-99-6

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Compound of Interest

Compound Name: *H-DL-Glu(Ome)-OMe.HCl*

Cat. No.: B079792

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An In-depth Technical Guide to **H-DL-Glu(Ome)-OMe.HCl** (CAS Number: 13515-99-6)

For Researchers, Scientists, and Drug Development Professionals

Introduction

H-DL-Glu(Ome)-OMe.HCl, with the CAS number 13515-99-6, is the hydrochloride salt of the dimethyl ester of DL-glutamic acid. This compound serves as a valuable tool in biomedical research, particularly in the fields of metabolism, endocrinology, and neuroscience. As a cell-permeant derivative of glutamic acid, it can effectively cross cell membranes to deliver glutamate intracellularly, making it instrumental in studying the metabolic and signaling pathways of this crucial amino acid.

This technical guide provides a comprehensive overview of **H-DL-Glu(Ome)-OMe.HCl**, including its physicochemical properties, synthesis, biological activity with a focus on its insulinotropic effects, and detailed experimental protocols.

Physicochemical Properties

A summary of the key physicochemical properties of **H-DL-Glu(Ome)-OMe.HCl** is presented in Table 1. This data has been compiled from various chemical supplier databases and computational models.

Table 1: Physicochemical Data for **H-DL-Glu(Ome)-OMe.HCl**

Property	Value	Source
CAS Number	13515-99-6	ChemScene[1]
Molecular Formula	C ₇ H ₁₄ ClNO ₄	ChemScene[1]
Molecular Weight	211.64 g/mol	PubChem[2]
Appearance	White to off-white solid	ChemicalBook[3]
Melting Point	154 °C	ChemicalBook[3]
Solubility	Soluble in DMSO (slightly, sonicated), Methanol (slightly), Water (slightly)	ChemicalBook[3]
Topological Polar Surface Area (TPSA)	78.62 Å ²	ChemScene[1]
logP	-0.1383	ChemScene[1]
Hydrogen Bond Donors	1	ChemScene[1]
Hydrogen Bond Acceptors	5	ChemScene[1]
Rotatable Bonds	4	ChemScene[1]

Synthesis

A general method for the synthesis of **H-DL-Glu(Ome)-OMe.HCl** involves the esterification of DL-glutamic acid. While specific protocols for the racemic mixture can be adapted from methods for the L-isomer, the fundamental approach remains the same.

Experimental Protocol: Synthesis of H-DL-Glu(Ome)-OMe.HCl

Materials:

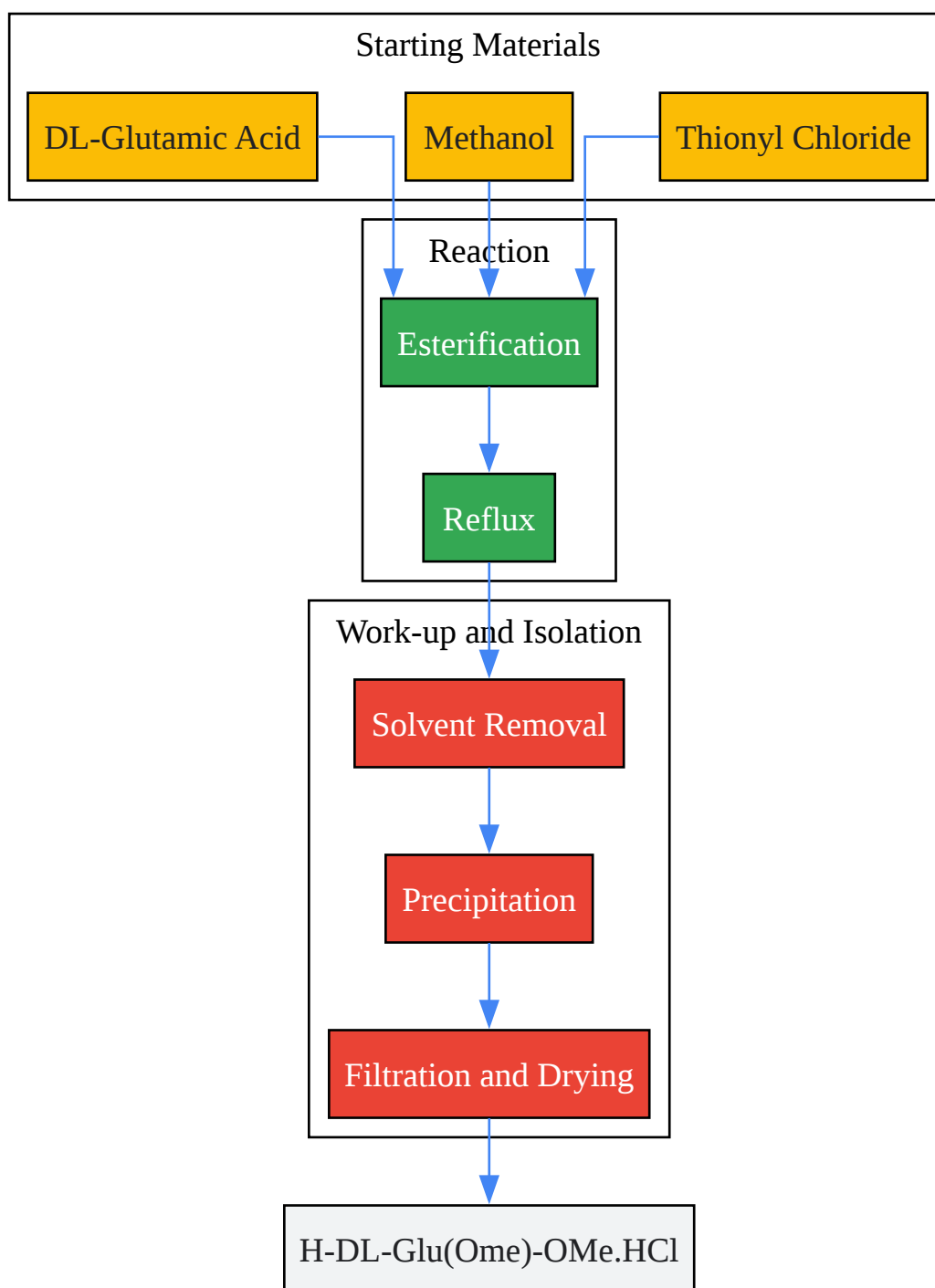
- DL-Glutamic Acid
- Methanol (anhydrous)

- Thionyl chloride (SOCl₂) or Hydrogen Chloride (gas)
- An inert solvent for precipitation (e.g., diethyl ether or methyl tert-butyl ether)
- Reaction flask with a stirrer and reflux condenser
- Drying apparatus

Procedure:

- Esterification: Suspend DL-glutamic acid in an excess of anhydrous methanol in a reaction flask.
- Acid Catalyst: Cool the suspension in an ice bath and slowly add thionyl chloride dropwise. Alternatively, bubble anhydrous hydrogen chloride gas through the suspension. This in situ generation of hydrochloric acid catalyzes the esterification of both carboxylic acid groups.
- Reaction: After the addition of the catalyst, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours until the reaction is complete (monitoring by TLC or other suitable methods is recommended).
- Work-up: Cool the reaction mixture and remove the excess methanol under reduced pressure.
- Precipitation: Add an inert solvent such as diethyl ether or methyl tert-butyl ether to the concentrated residue to precipitate the hydrochloride salt of the dimethyl ester.
- Isolation and Drying: Collect the precipitate by filtration, wash with the inert solvent, and dry under vacuum to yield **H-DL-Glu(Ome)-OMe.HCl** as a white to off-white solid.

Workflow for Synthesis of **H-DL-Glu(Ome)-OMe.HCl**



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Caption: A generalized workflow for the synthesis of **H-DL-Glu(Ome)-OMe.HCl**.

Spectral Data

Spectral data is crucial for the structural confirmation of **H-DL-Glu(Ome)-OMe.HCl**. While a comprehensive set of spectra for the DL-racemate is not readily available in the public domain, data for the individual enantiomers and related compounds can be found. The PubChem database entry for CAS 13515-99-6 indicates the availability of ¹H NMR, ¹³C NMR, GC-MS, and FTIR data on SpectraBase.^[2]

Biological Activity: Insulinotropic Effects

H-DL-Glu(Ome)-OMe.HCl is primarily recognized for its insulinotropic properties. As a cell-permeant glutamate derivative, it enhances insulin release from pancreatic β -cells.

Mechanism of Action

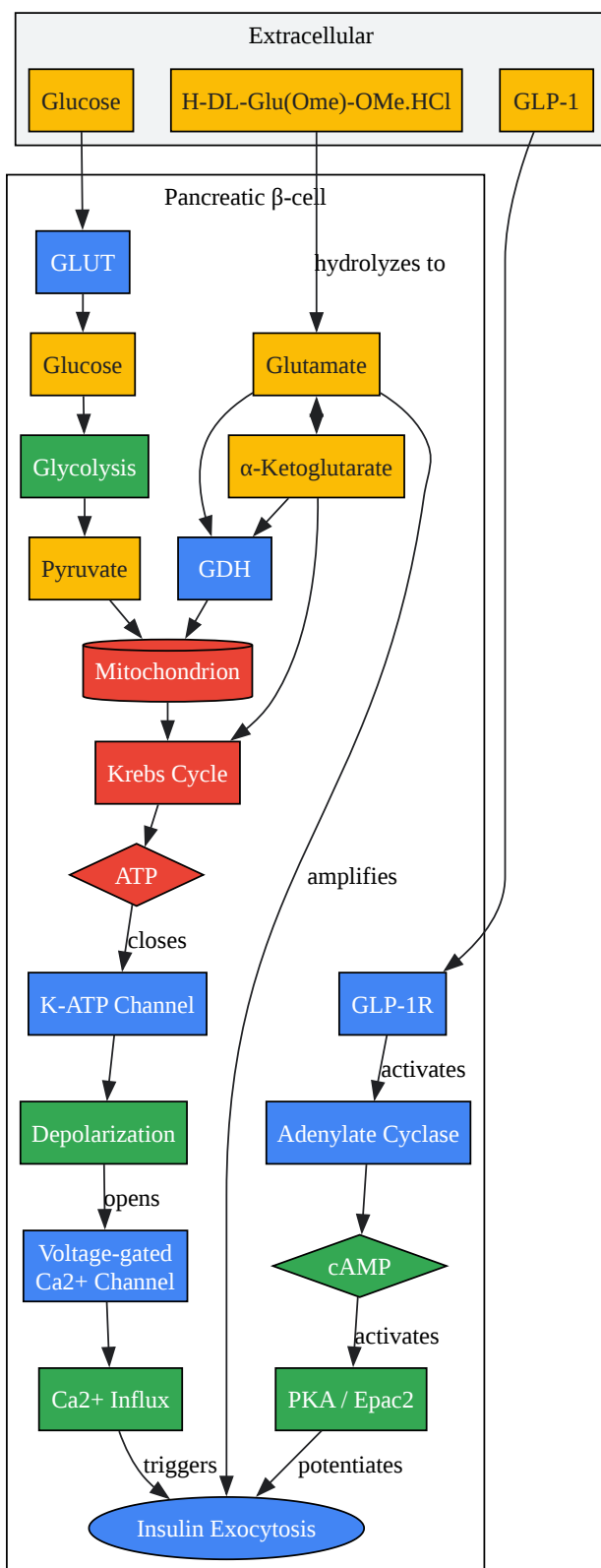
Once inside the pancreatic β -cell, **H-DL-Glu(Ome)-OMe.HCl** is hydrolyzed to release glutamate. Intracellular glutamate plays a significant role as a signaling molecule in insulin secretion. The proposed mechanism involves the metabolism of glutamate, which contributes to the overall cellular energy state and generates signaling molecules that amplify the insulin secretion pathway.

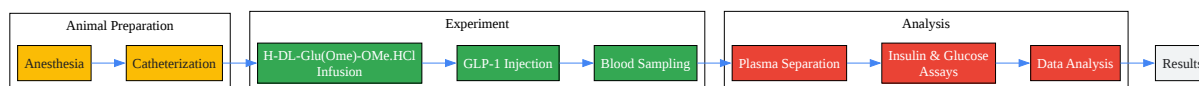
Glutamate can be metabolized through several pathways within the β -cell, including:

- Conversion to α -ketoglutarate: This reaction is catalyzed by glutamate dehydrogenase (GDH) and feeds into the Krebs cycle, leading to ATP production.
- Transamination reactions: Glutamate participates in transamination reactions, which are important for amino acid metabolism and the malate-aspartate shuttle.

The increase in intracellular glutamate and its subsequent metabolism are thought to potentiate glucose-stimulated insulin secretion (GSIS).

Signaling Pathway of Glutamate-Mediated Insulin Secretion





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